

# Terephthalic Dihydrazide: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Terephthalic dihydrazide*

Cat. No.: *B089779*

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## Introduction

**Terephthalic dihydrazide** (TDH) is a versatile organic compound with significant applications in medicinal chemistry, polymer science, and materials research.<sup>[1][2]</sup> This guide provides an in-depth overview of its chemical properties, synthesis, experimental protocols, and key applications, with a focus on its emerging role in drug development.

## Core Compound Identification and Properties

**Terephthalic dihydrazide** is an aromatic amide derived from terephthalic acid.<sup>[1]</sup> Its fundamental properties are summarized in the tables below.

Table 1: Compound Identification

Identifier	Value
IUPAC Name	benzene-1,4-dicarbohydrazide <sup>[1]</sup>
CAS Number	136-64-1 <sup>[1][2][3][4]</sup>
Molecular Formula	C <sub>8</sub> H <sub>10</sub> N <sub>4</sub> O <sub>2</sub> <sup>[1][2][3][4]</sup>
Molecular Weight	194.19 g/mol <sup>[1][3][4]</sup>
Canonical SMILES	C1=CC(=CC=C1C(=O)NN)C(=O)NN <sup>[1]</sup>
InChI Key	ALHNLFMSAXZKRC-UHFFFAOYSA-N <sup>[1]</sup>

Table 2: Physicochemical Properties

Property	Value
Appearance	White to light yellow powder/crystal[2]
Melting Point	>300°C
Solubility	Soluble in polar solvents like water and alcohols; less soluble in non-polar solvents.[2]
pKa	11.84 ± 0.10 (Predicted)
Density	1.344 ± 0.06 g/cm³ (Predicted)

## Synthesis and Experimental Protocols

**Terephthalic dihydrazide** serves as a crucial building block in organic synthesis.[1] It can be synthesized from various precursors, including polyethylene terephthalate (PET) waste, making it a compound of interest in green chemistry.[1][5][6][7]

### General Synthesis of Terephthalic Dihydrazide from PET

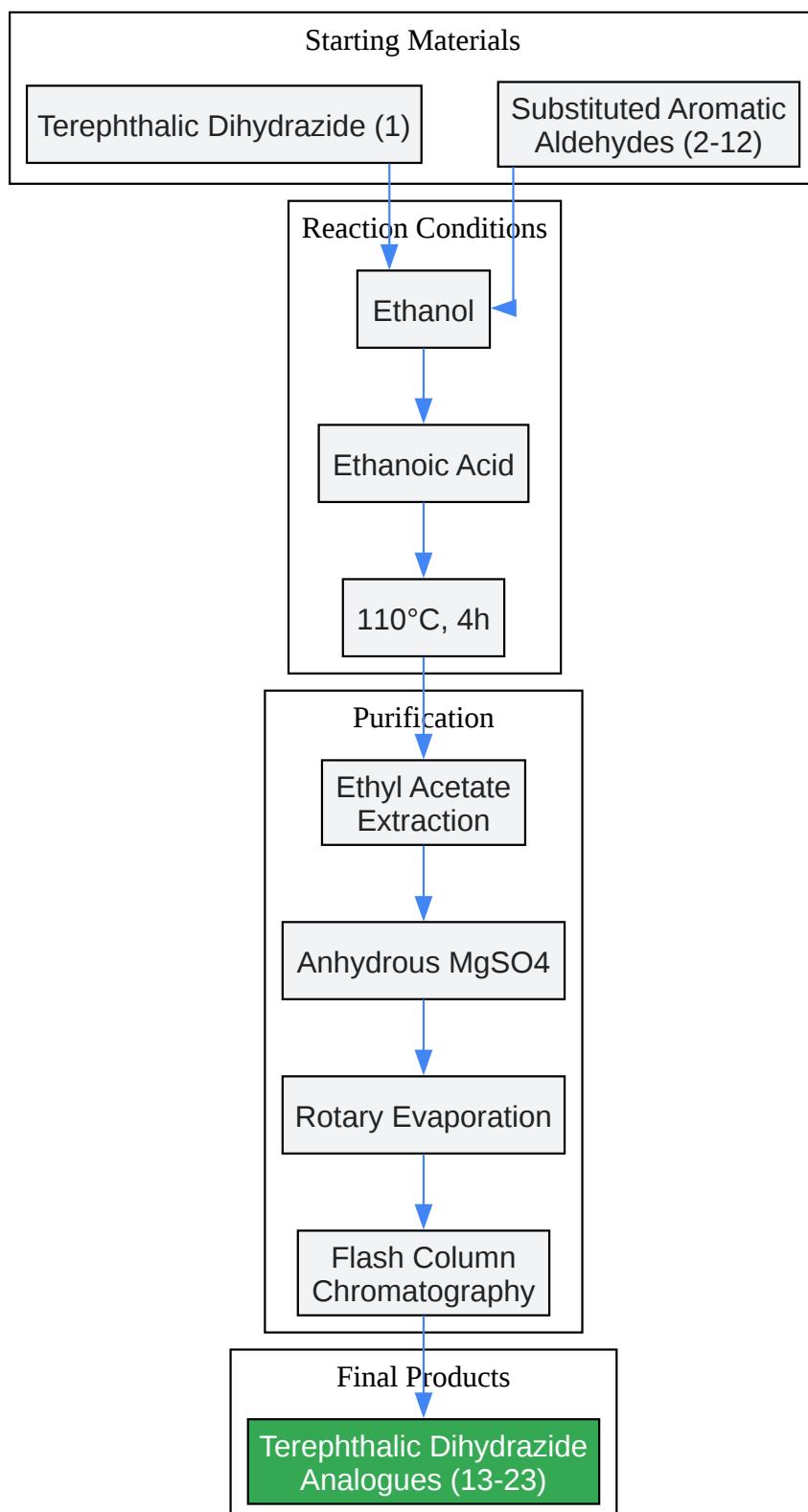
A common method for synthesizing **terephthalic dihydrazide** involves the aminolysis of polyethylene terephthalate (PET) using hydrazine hydrate.[1][5][6][7] This process represents a valuable chemical recycling method for PET waste.

#### Experimental Protocol: Synthesis of **Terephthalic Dihydrazide** Analogues

A general procedure for synthesizing **terephthalic dihydrazide** analogues involves the reaction of **terephthalic dihydrazide** with various substituted aromatic aldehydes.[8]

- Reaction Setup: In a 150 mL conical flask, add **terephthalic dihydrazide** (1.0 equivalent) and the desired substituted aromatic aldehyde (2.0 equivalents) in ethanol as the solvent.[8]
- Catalysis: Add 2-3 drops of ethanoic acid to catalyze the reaction.[8]
- Reflux: Reflux the reaction mixture at 110°C for 4 hours.[8]

- Extraction and Purification: After the reaction is complete, extract the product with ethyl acetate. Dry the combined organic layer over anhydrous MgSO<sub>4</sub> and concentrate it under reduced pressure. The crude product is then purified by flash column chromatography to yield the desired **terephthalic dihydrazide** derivatives.[9]
- Characterization: The structures of the synthesized compounds are confirmed using spectroscopic techniques such as <sup>1</sup>H NMR, <sup>13</sup>C NMR, HRMS (ESI+), and FT-IR.[5][8]

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Synthesis workflow for **Terephthalic Dihydrazide** analogues.

# Applications in Drug Development

**Terephthalic dihydrazide** and its derivatives have garnered significant interest in drug discovery due to their diverse biological activities.

## Dual Inhibition of Glycation and Urease

Recent studies have highlighted the potential of **terephthalic dihydrazide** analogues as dual inhibitors of glycation and urease.<sup>[8][9][10]</sup> The overexpression of urease is linked to peptic ulcers and gastritis, while glycation is a key factor in various disease complications.<sup>[8][9][10]</sup> The bifunctional nature of **terephthalic dihydrazide** makes it an ideal scaffold for targeting both pathways.<sup>[8][9]</sup>

Table 3: Urease Inhibition by **Terephthalic Dihydrazide** Analogues<sup>[8]</sup>

Compound	IC50 (μM) ± SEM
13	63.12 ± 0.28
14	65.71 ± 0.40
15	74.42 ± 0.57
16	81.74 ± 0.60
20	49.2 ± 0.49
23	51.45 ± 0.39
Thiourea (Standard)	21.25 ± 0.15

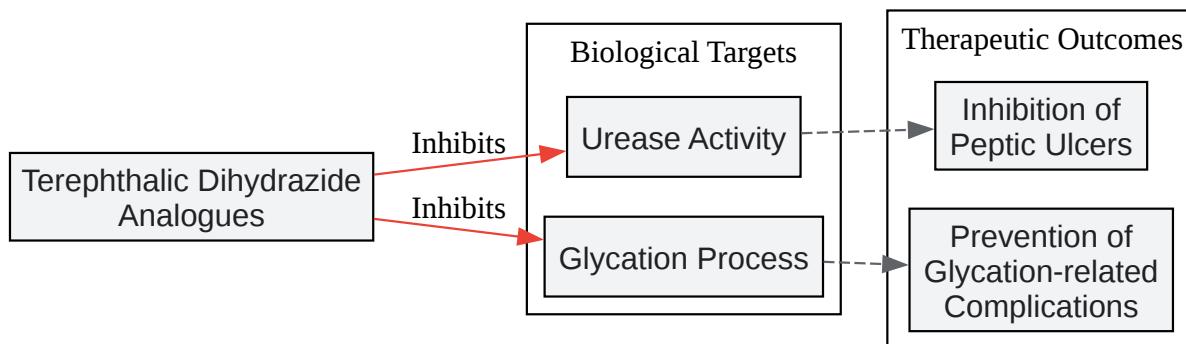
SEM = Standard Error of the Mean

### Experimental Protocol: In Vitro Urease Inhibition Assay

The urease inhibitory activity of **terephthalic dihydrazide** analogues can be determined using a method based on the quantification of ammonia produced upon urea hydrolysis.<sup>[8][9]</sup>

- Assay Preparation: The assay is performed in a 96-well plate.

- Reaction Mixture: Each well contains a final volume of 200  $\mu$ L.
- Incubation: The absorbance is measured before and after a 50-minute incubation period using a microplate reader.[8][9]
- Standard: Thiourea is used as the standard inhibitor for comparison.[8]



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Dual inhibitory action of **Terephthalic Dihydrazide** analogues.

## Antimicrobial Activity

**Terephthalic dihydrazide** and its derivatives have demonstrated promising antimicrobial properties.[5] Studies suggest that these compounds may inhibit fungal growth by interfering with essential cellular processes.[1] One proposed mechanism involves the inhibition of cytochrome P450 enzymes, such as 14 $\alpha$ -demethylase, which are crucial for sterol biosynthesis in fungi like *Aspergillus niger*.[1][7]

## Other Applications

Beyond its biomedical potential, **terephthalic dihydrazide** is utilized in polymer chemistry as a nucleating agent to enhance the crystallization of polymers like isotactic polypropylene (iPP).[1] It is also a precursor for the synthesis of polyhydrazides and poly(amide-hydrazide)s, which are high-performance polymers with excellent thermal stability.[1]

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